

CAY10465 (CAS 688348-33-6): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: CAY 10465

Cat. No.: B15603190

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical, physical, and biological properties of CAY10465, a potent and selective Aryl Hydrocarbon Receptor (AhR) agonist. This document is intended to serve as a comprehensive resource, incorporating available data, experimental insights, and visualizations to facilitate further research and drug development efforts centered on this compound.

Core Properties of CAY10465

CAY10465 is a synthetic, resveratrol-based stilbene derivative that has garnered significant interest due to its high affinity and selectivity for the Aryl Hydrocarbon Receptor. Its systematic name is 1,3-dichloro-5-[(1E)-2-[4-(trifluoromethyl)phenyl]ethenyl]-benzene.

Physicochemical Properties

A summary of the key physicochemical properties of CAY10465 is presented in Table 1.

Property	Value
CAS Number	688348-33-6
Molecular Formula	C ₁₅ H ₉ Cl ₂ F ₃
Molecular Weight	317.13 g/mol
Appearance	White to off-white crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO (≥100 mg/mL), Ethanol, and Dimethylformamide
Storage	Store at -20°C for long-term stability

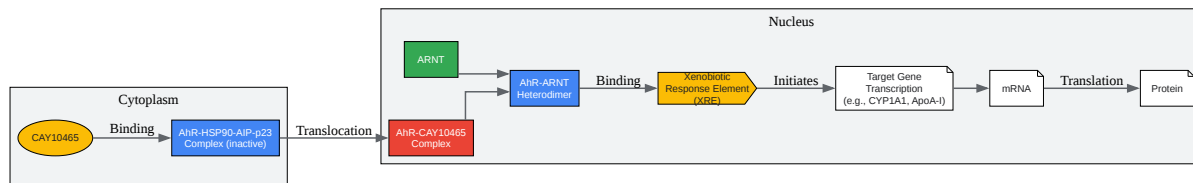
Biological Activity

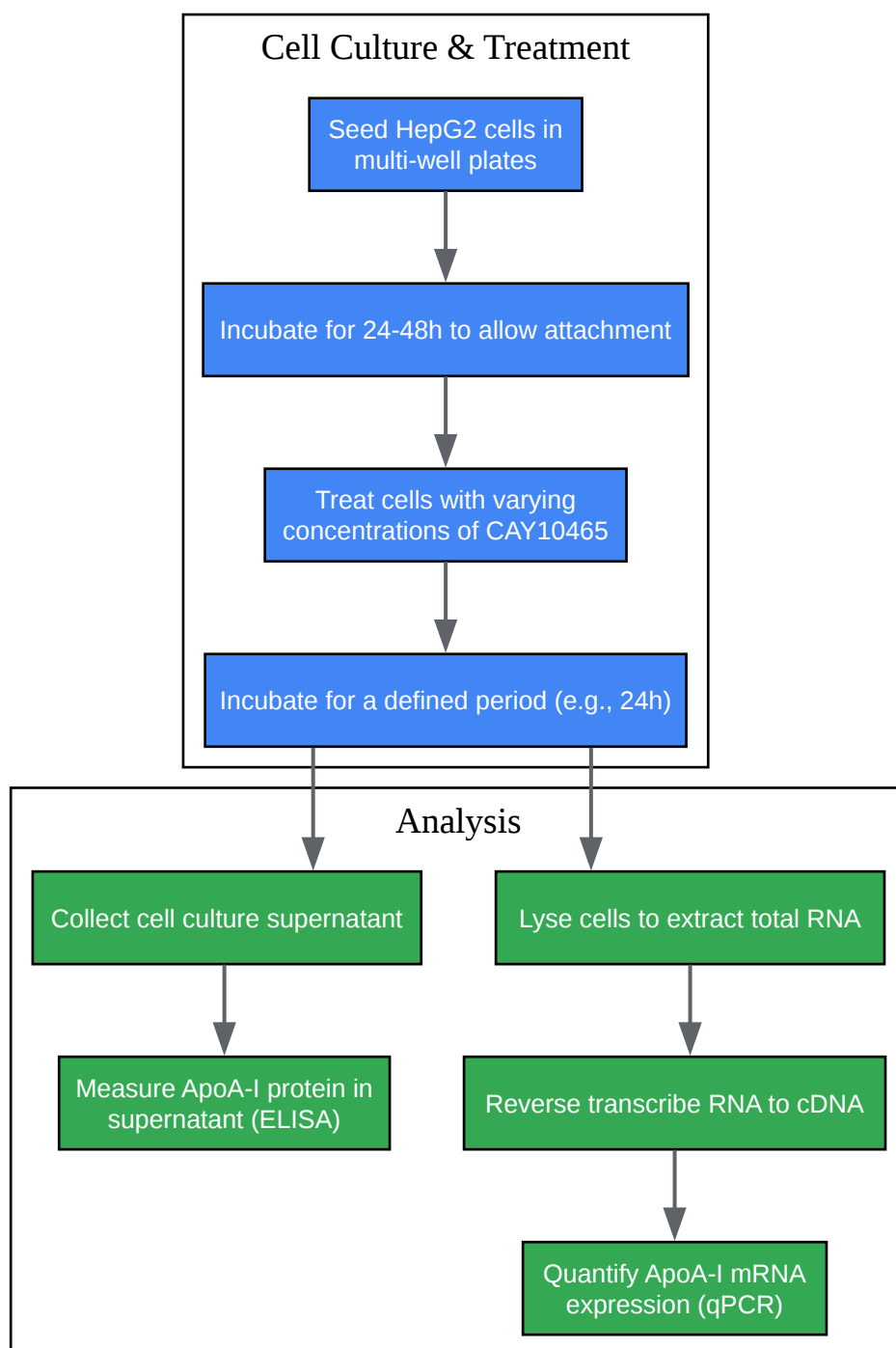
CAY10465 is characterized by its potent and selective agonistic activity at the Aryl Hydrocarbon Receptor (AhR). It exhibits a high binding affinity with a reported K_i of 0.2 nM.^{[1][2][3][4][5][6]} Notably, it displays no significant binding to the estrogen receptor ($K_i > 100,000$ nM), highlighting its selectivity.^{[1][2]}

The primary biological effect of CAY10465 is the activation of the AhR signaling pathway. This has been demonstrated to have downstream consequences, including the regulation of gene expression. One of the key reported effects is the reduction of apolipoprotein A-I (apoA-I) levels in human hepatoma HepG2 cells.^[1]

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

The Aryl Hydrocarbon Receptor is a ligand-activated transcription factor that plays a crucial role in sensing and responding to a wide array of environmental and endogenous molecules. The canonical signaling pathway initiated by an agonist like CAY10465 is depicted below.





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